

# Elvitegravir co-administration antacids timing considerations

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Elvitegravir

CAS No.: 697761-98-1

Cat. No.: S548939

[Get Quote](#)

## Interaction Mechanism & Management

The concomitant use of antacids or other products containing polyvalent cations (e.g., Mg, Al, Ca, Fe, Zn) can significantly decrease the plasma concentrations of **elvitegravir**. The mechanism is attributed to **local complexation in the gastrointestinal tract**, not to changes in gastric pH [1] [2] [3].

**Management Recommendation:** Staggered administration is required [1] [2] [4].

- **Minimum Staggering:** Administer antacids at least **2 hours before** or **2 hours after elvitegravir** [2] [3].
- **Optimal Staggering:** Some sources and expert opinions recommend a longer interval of **at least 4 hours** for complete avoidance of the interaction [1] [3].

## Summary of Pharmacokinetic Data

The table below summarizes the quantitative impact on **elvitegravir** exposure from a key drug interaction study. This study administered a single dose of **elvitegravir**/ritonavir (50/100 mg) with a 20 mL antacid containing magnesium and aluminum [2].

Dosing Regimen	Change in Elvitegravir Cmax	Change in Elvitegravir AUC	Change in Elvitegravir Cmin
Simultaneous Administration	↓ 47%	↓ 45%	↓ 41%
Antacid 2 hours BEFORE	↓ 18%	↓ 15%	↓ 10%
Antacid 2 hours AFTER	↓ 21%	↓ 20%	↓ 20%
Antacid 4 hours BEFORE	↓ 5%	↓ 4%	↑ 4%
Antacid 4 hours AFTER	↓ 2%	↓ 2%	No change

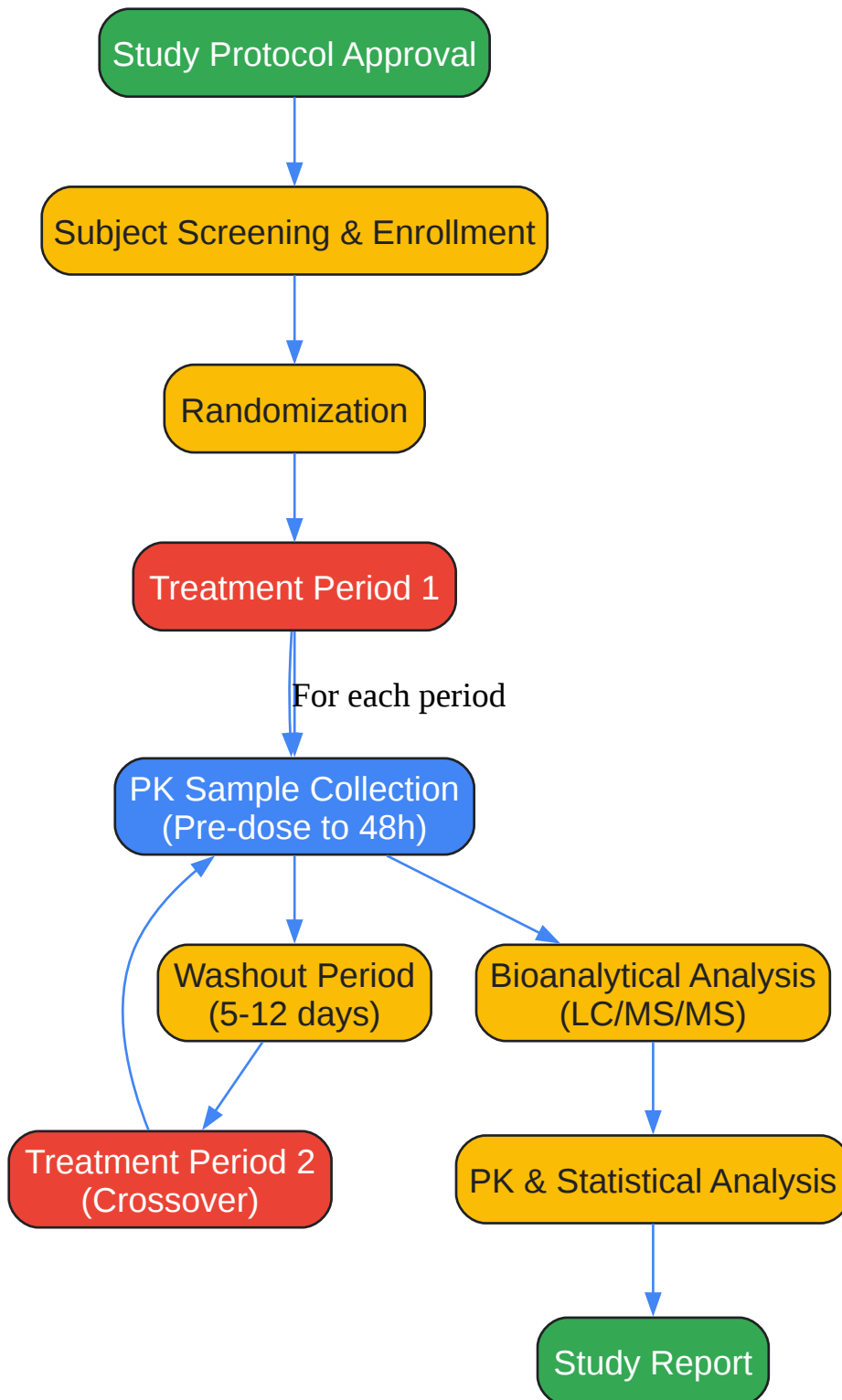
## Experimental Protocol Overview

For researchers designing studies to investigate such interactions, the following summarizes the methodology from a similar investigation with raltegravir [5].

- **Study Design:** Randomized, prospective, crossover study.
- **Subjects:** 12 healthy HIV-seronegative subjects.
- **Interventions:**
  - **Treatment A:** A single dose of raltegravir 400 mg under fasting conditions.
  - **Treatment B:** A single dose of raltegravir 400 mg simultaneously with 30 mL of antacid.
- **Procedures:**
  - Subjects were admitted after an 8-hour overnight fast.
  - Study drugs were administered under direct observation.
  - Subjects continued to fast for 4 hours post-dose.
  - Blood samples (5 mL) for pharmacokinetic analysis were collected at pre-dose and at 0.5, 1, 1.5, 2, 3, 4, 5, 6, 8, 10, 12, 24, and 48 hours post-dose.
  - After a washout period of 5-12 days, subjects crossed over to the other treatment.
- **Bioanalysis:** Plasma drug concentrations were determined using a validated reversed-phase liquid chromatography-tandem mass spectrometry (LC/MS/MS) method.
- **Pharmacokinetic Analysis:** Primary parameters (AUC, Cmax, C12) were determined using non-compartmental methods.

## Experimental Workflow Diagram

The diagram below outlines the logical workflow for conducting this type of drug interaction study.



Click to download full resolution via product page

## Frequently Asked Questions (FAQs)

**Q: Does this interaction apply to all acid-reducing agents? A:** No. The interaction is specific to agents containing **polyvalent cations** (e.g., Mg, Al, Ca). Studies show no clinically relevant interactions between boosted **elvitegravir** and **H2-receptor antagonists** (e.g., famotidine) or **proton pump inhibitors** (e.g., omeprazole) [1]. These can be used without dose staggering.

**Q: What about other integrase inhibitors? A:** This is a class-effect concern. **Dolutegravir** and **raltegravir** are also known to chelate polyvalent cations [5] [6]. For example, simultaneous administration of dolutegravir with calcium or iron under fasting conditions reduces its exposure by over 39% [6]. Similar staggering recommendations apply, though the required intervals may differ.

**Q: Is the interaction affected by food? A: Elvitegravir** must be administered with food for optimal bioavailability [2] [4]. The interaction studies with staggered antacids were conducted under fed conditions for the **elvitegravir** dose. For dolutegravir, co-administration of the supplement with a moderate-fat meal was shown to counteract the negative interaction [6].

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. Pharmacokinetics of once-daily boosted elvitegravir when... [pubmed.ncbi.nlm.nih.gov]
2. Calcium Magnesium Potassium and elvitegravir Interactions [drugs.com]
3. HIV Drug Interactions [hiv-druginteractions.org]
4. /Cobicistat/Emtricitabine/Tenofovir Disoproxil Gilead 150... Elvitegravir [medicines.org.uk]
5. Effect of Antacids on the Pharmacokinetics of Raltegravir in ... [pmc.ncbi.nlm.nih.gov]

6. Pharmacokinetics of Dolutegravir When Administered With ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Elvitegravir co-administration antacids timing considerations].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548939#elvitegravir-co-administration-antacids-timing-considerations>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)